

A Technical Guide to the Physical State and Appearance of Nicotelline

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Compound of Interest

Compound Name: Nicotelline

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Nicotelline**, a terpyridine alkaloid of significant interest as a biomarker for tobacco smoke. This document outlines its physical state, appearance, and solubility, supported by detailed experimental protocols for characterization.

Physical and Chemical Properties of Nicotelline

Nicotelline is a stable, non-volatile alkaloid, making it a reliable environmental tracer for particulate matter derived from tobacco smoke.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₁ N ₃	[2]
Molar Mass	233.274 g·mol ⁻¹	[2]
Physical State	Crystalline Solid	[1][2]
Appearance	White crystalline solid with a slight yellow tinge	[1]
Melting Point	147-148 °C (Natural) 151.5-152.5 °C (Synthesized)	[1][2]
Solubility	Soluble in hot water, chloroform, ethanol, and benzene.	[2]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Nicotelline**.

Determination of Physical State and Appearance

Objective: To visually inspect and describe the physical state and appearance of a purified **Nicotelline** sample at standard temperature and pressure.

Methodology:

- **Sample Preparation:** A small, purified sample of **Nicotelline** is placed on a clean, dry watch glass.
- **Visual Inspection:** The sample is observed under a well-lit fume hood. The physical state (e.g., crystalline, amorphous, powder), color, and any other notable characteristics are recorded.
- **Microscopic Examination:** For a more detailed morphological analysis, a small amount of the crystalline sample is placed on a microscope slide and observed under a polarized light microscope. The crystal habit and any birefringence are noted.

Melting Point Determination

Objective: To determine the melting point range of a crystalline **Nicotelline** sample to assess its purity.

Methodology:

- Sample Preparation: A small amount of dry, powdered **Nicotelline** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is used.
- Measurement:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to approximately 20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for accurate determination.
 - The temperature at which the first droplet of liquid appears is recorded as the onset of melting.
 - The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting range is reported as the interval between these two temperatures.^[3]

Solubility Assessment

Objective: To determine the qualitative solubility of **Nicotelline** in various solvents.

Methodology:

- Sample and Solvent Preparation: Approximately 10 mg of **Nicotelline** is weighed and placed into a series of clean, dry test tubes. To each tube, 1 mL of a different solvent (e.g., deionized water at room temperature, hot deionized water, ethanol, chloroform, benzene) is added.
- Dissolution: Each test tube is agitated vigorously for 1-2 minutes.

- Observation: The samples are visually inspected for the dissolution of the solid. The solubility is classified as:
 - Soluble: No solid particles are visible.
 - Partially soluble: Some of the solid has dissolved.
 - Insoluble: The solid remains undissolved.
- Heating: For solvents where the compound is insoluble at room temperature, the test tube is gently heated in a water bath to observe solubility at elevated temperatures.

Visualizations

Experimental Workflow for Physical Characterization of Nicotelline

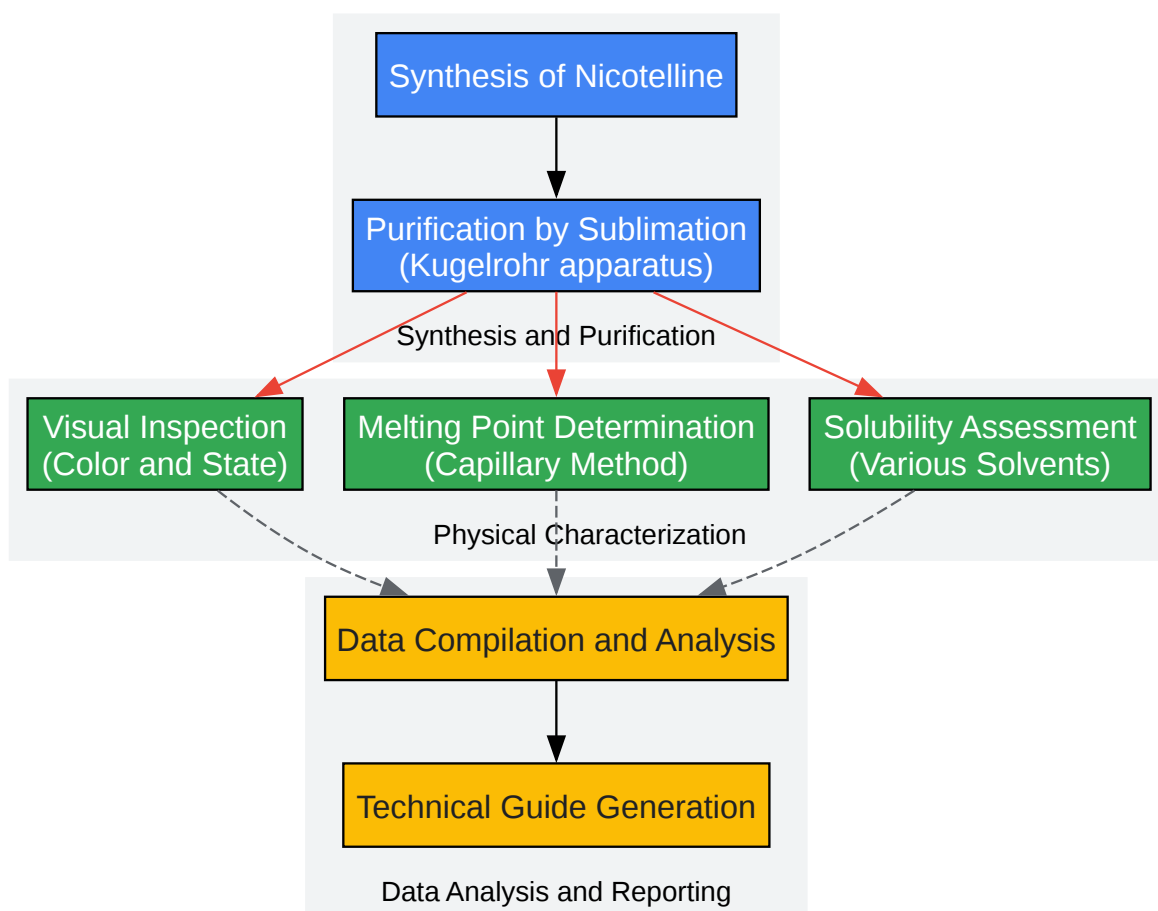


Figure 1: Experimental Workflow for the Physical Characterization of Nicotelline

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References

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- 2. Nicotelline - Wikipedia [en.wikipedia.org]
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